

Omeprazole Stability & Degradation Technical Support Hub

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Compound of Interest

Compound Name: 4-Desmethoxy Omeprazole-d3
Sulfide

CAS No.: 1794938-78-5

Cat. No.: B589288

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Status: Operational Role: Senior Application Scientist Subject: Forced Degradation / Stress Testing of Omeprazole Reference ID: OMP-STRESS-001

The Dashboard: Critical Alerts & Molecule Profile

User Warning: Omeprazole is a Proton Pump Inhibitor (PPI) belonging to the substituted benzimidazole class. It is chemically unique due to its extreme acid lability. Unlike many small molecules where oxidative or thermal stress is the primary concern, Omeprazole's "Achilles' heel" is pH.

Critical Stability Alerts

- The "Purple" Phenomenon: Upon contact with acidic media (pH < 4.0), Omeprazole rapidly degrades, often turning the solution deep purple or brown. This is not a simple hydrolysis; it is a complex rearrangement into sulfonamides (Craven reaction).
- Diluent Trap: A common failure mode is dissolving the standard in unbuffered water or methanol. Atmospheric CO₂ can lower water pH enough to initiate degradation before

injection. Always use an alkaline diluent (pH > 8.0).

- Photosensitivity: The sulfoxide bond is light-sensitive. Amber glassware is mandatory.

Protocol Hub: Standardized Stress Conditions

Do not apply generic "small molecule" stress conditions (e.g., 1N HCl) blindly. Omeprazole will vanish instantly under those conditions, yielding no useful kinetic data.

Recommended Stress Conditions (Validated Range)

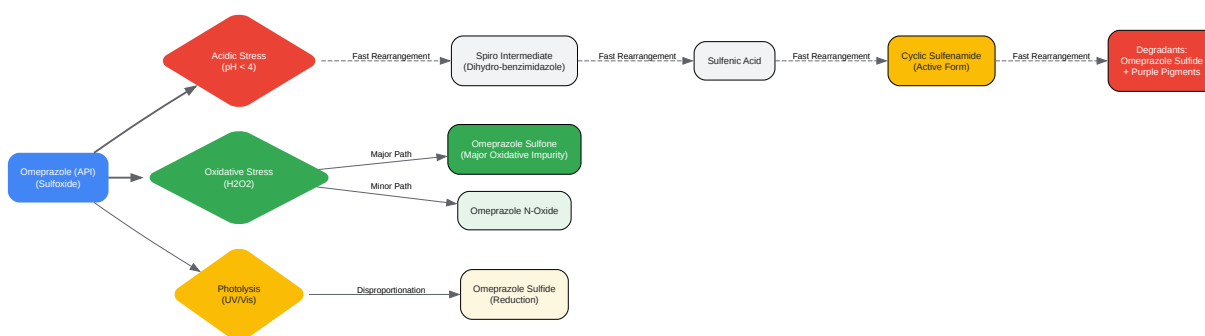
Stress Type	Reagent / Condition	Duration	Target Degradation	Mechanism
Acidic	0.1 N HCl	< 10 min (Monitor closely)	5–20%	Acid-catalyzed rearrangement to sulfide/sulfenamides.
Alkaline	0.1 N NaOH	2–4 Hours	5–20%	Base-catalyzed hydrolysis (cleavage of sulfoxide).
Oxidative	3% H ₂ O ₂	1–2 Hours	10–20%	S-oxidation to Omeprazole Sulfone.
Thermal	60°C (Solid State)	7 Days	5–10%	Thermolysis (homolytic cleavage).
Photolytic	1.2 million lux hours	~1–3 Days	5–15%	Photo-oxidation/reduction to Omeprazole Sulfide.

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Expert Insight: For acidic stress, consider using 0.01 N HCl if 0.1 N is too aggressive. The goal is controlled degradation, not total destruction.

Visualization: Degradation Pathways[1][2]

The following diagram maps the critical chemical shifts Omeprazole undergoes during stress testing.



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Figure 1: Mechanistic pathways of Omeprazole degradation.[1] Note the distinct divergence between Acidic rearrangement (Red) and Oxidative sulfone formation (Green).

Troubleshooting Ticket System (FAQs)

Ticket #101: "My sample turned purple immediately upon adding acid."

- **Diagnosis:** This is the "Craven Reaction." Omeprazole is an acid-activated prodrug. In acidic media, it rearranges into a cyclic sulfenamide (the active species in the body), which is highly reactive and cationic, leading to intense discoloration.
- **Resolution:**
 - This confirms your acid stress is working, perhaps too well.
 - Neutralization is time-critical. You must quench the sample with an equivalent molarity of NaOH or alkaline buffer immediately after the stress period to freeze the reaction.
 - If the color is too intense, reduce acid concentration to 0.01 N or reduce time to < 5 minutes.

Ticket #102: "I see peak splitting or broad peaks in my HPLC chromatogram."

- **Diagnosis:** pH mismatch between your sample diluent and the mobile phase, or column overload.
- **Resolution:**
 - **Diluent Check:** Ensure your sample is dissolved in a mix of Mobile Phase + dilute NaOH (pH ~9). Never inject a highly acidic stressed sample directly without neutralization.
 - **Column Choice:** Omeprazole and its degradants (Sulfone, Sulfide) are structurally similar. A standard C18 column may show peak tailing. Switch to a Base-Deactivated C8 (Octyl) column (e.g., Zorbax Eclipse XDB-C8 or equivalent). The C8 chemistry often provides better selectivity for the benzimidazole ring systems than C18 [1].

Ticket #103: "Mass balance is low (< 90%) in oxidative stress samples."

- Diagnosis: Potential precipitation or volatile by-products, but more likely "secondary degradation."
- Resolution:
 - If you used >3% H₂O₂, you might be destroying the chromophore.
 - Check for Omeprazole N-oxide. It elutes differently and may have a different Response Factor (RF) than the parent. You must calculate Relative Response Factors (RRF) for accurate mass balance.
 - Ensure you are using a PDA (Photo Diode Array) detector to scan for peaks that may have shifted UV maxima.

Analytical Validation: The Self-Validating Protocol

To ensure your data is trustworthy (E-E-A-T), your analytical method must be "Stability Indicating"—meaning it can resolve the parent drug from its degradants without interference.

Recommended HPLC Method Parameters (Adapted from USP/EP)

- Column: C8, 4.6 x 150 mm, 5 µm (Base deactivated).
- Mobile Phase: Phosphate Buffer (pH 7.6) : Acetonitrile (75:25 v/v).
 - Note: The high pH of the mobile phase is critical to keep Omeprazole stable during the run [2].
- Flow Rate: 1.0 mL/min.[2][3]
- Detection: 280 nm (General) or 305 nm (Specific for Omeprazole).
- Run Time: ~15–20 minutes (Sulfone usually elutes before Omeprazole; Sulfide elutes after).

Method Validation Checklist

- Specificity: Inject pure degradant standards (Sulfone, Sulfide) individually to confirm retention times.
- Peak Purity: Use a PDA detector to confirm that the main Omeprazole peak in stressed samples is spectrally pure (Peak Angle < Peak Threshold).
- Linearity: $R^2 > 0.999$ for Omeprazole and major degradants.

References

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